

# TINUVIN-1130 (CAS Number 104810-48-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: TINUVIN-1130

CAS No.: 84268-33-7

Cat. No.: B1220908

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## Introduction

**TINUVIN-1130** is a high-performance liquid ultraviolet (UV) light absorber belonging to the hydroxyphenyl-benzotriazole class. Its primary function is to protect organic materials, such as coatings, plastics, and adhesives, from the degradative effects of UV radiation. By absorbing harmful UV rays and dissipating the energy as harmless heat, **TINUVIN-1130** significantly enhances the durability, weather resistance, and lifespan of a wide range of products. This technical guide provides an in-depth overview of **TINUVIN-1130**, including its chemical and physical properties, mechanism of action, experimental protocols for performance evaluation, and key applications.

## Chemical and Physical Properties

**TINUVIN-1130** is a complex mixture, with its primary components being the mono- and di-esterification products of a substituted benzotriazole with polyethylene glycol. The CAS number 104810-48-2 specifically refers to the mono-ester component.

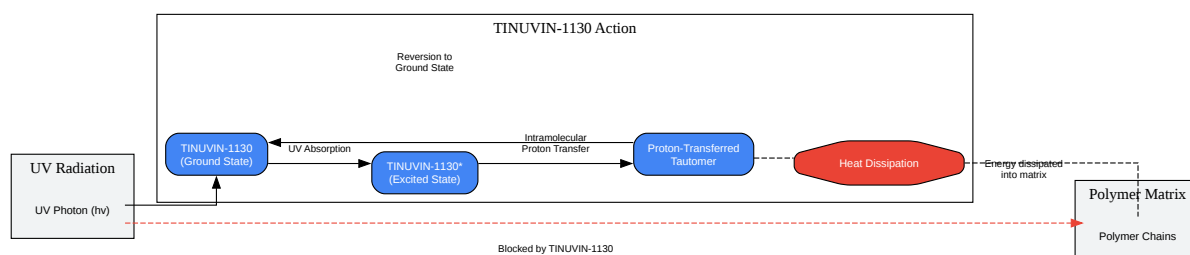
Property	Value	Source
CAS Number	104810-48-2	
Appearance	Yellow to light amber viscous liquid	[1][2]
Density at 20°C	1.17 g/cm <sup>3</sup>	[1][2]
Dynamic Viscosity at 20°C	7400 mPa·s	[1]
Flash Point	218 °C	[3]
Boiling Point	166 °C at 0.011 kPa	[3]
Water Solubility	Insoluble	[4][5]

Solubility in Various Solvents ( g/100 g solution at 20°C)	Value	Source
Butylcarbitol	> 50	[1]
Butanol	> 50	[1]
Butylacetate	> 50	[1]
Xylene	> 50	[1]
Methylethylketone	> 50	[1]
1-methoxypropylacetate-2	> 50	[1]
Hexanedioldiacrylate	> 50	[1]
Trimethylolpropanetriacrylate	> 50	[1]

## Mechanism of Action: UV Protection

**TINUVIN-1130** functions as a UV absorber, a type of light stabilizer. Its mechanism of action is based on the principles of photochemistry and intramolecular proton transfer. The benzotriazole moiety within the **TINUVIN-1130** molecule is the active photostable chromophore.

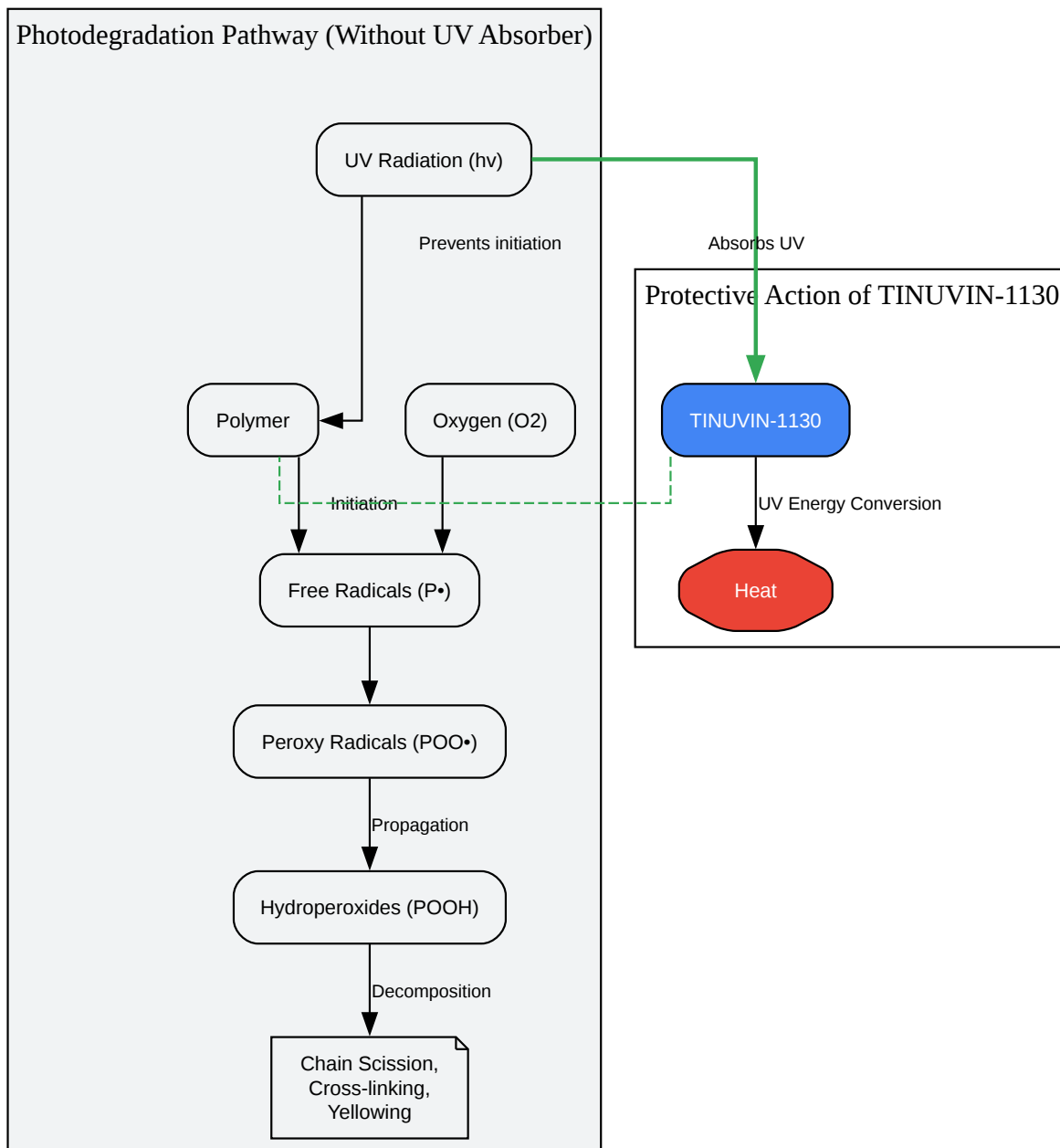
Upon absorption of UV radiation, the molecule is promoted to an excited electronic state. It then undergoes a rapid and efficient intramolecular proton transfer, a tautomeric rearrangement, to a lower energy state. This non-radiative decay pathway allows the absorbed UV energy to be dissipated as harmless thermal energy into the surrounding polymer matrix. This process is highly efficient and reversible, allowing a single molecule of **TINUVIN-1130** to absorb and dissipate thousands of UV photons without undergoing significant degradation itself. This photophysical process effectively prevents the UV radiation from reaching the polymer backbone, thus inhibiting the initiation of photodegradation reactions such as chain scission and cross-linking.



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### Mechanism of UV absorption and energy dissipation by **TINUVIN-1130**.

The following diagram illustrates the general photodegradation pathway of a polymer and how a UV absorber like **TINUVIN-1130** intervenes.



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Inhibition of polymer photodegradation by **TINUVIN-1130**.

# Experimental Protocols for Performance Evaluation

To assess the efficacy of **TINUVIN-1130** in a given formulation, a series of standardized tests are typically performed. These protocols often involve accelerated weathering to simulate the long-term effects of sunlight and environmental factors.

## 1. Accelerated Weathering

- Objective: To simulate the damaging effects of long-term outdoor exposure in a laboratory setting.
- Methodology:
  - Apparatus: Fluorescent UV condensation apparatus (ASTM G154) or Xenon-arc lamp apparatus (ASTM G155, ISO 4892-2).[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Procedure: Coated panels or polymer plaques are exposed to cycles of UV radiation and moisture (condensation or water spray) at controlled temperatures. The specific cycle conditions (e.g., UV-A or UV-B lamps, irradiance level, temperature, and duration of wet/dry cycles) should be selected based on the intended application and material.[\[1\]](#)[\[2\]](#)

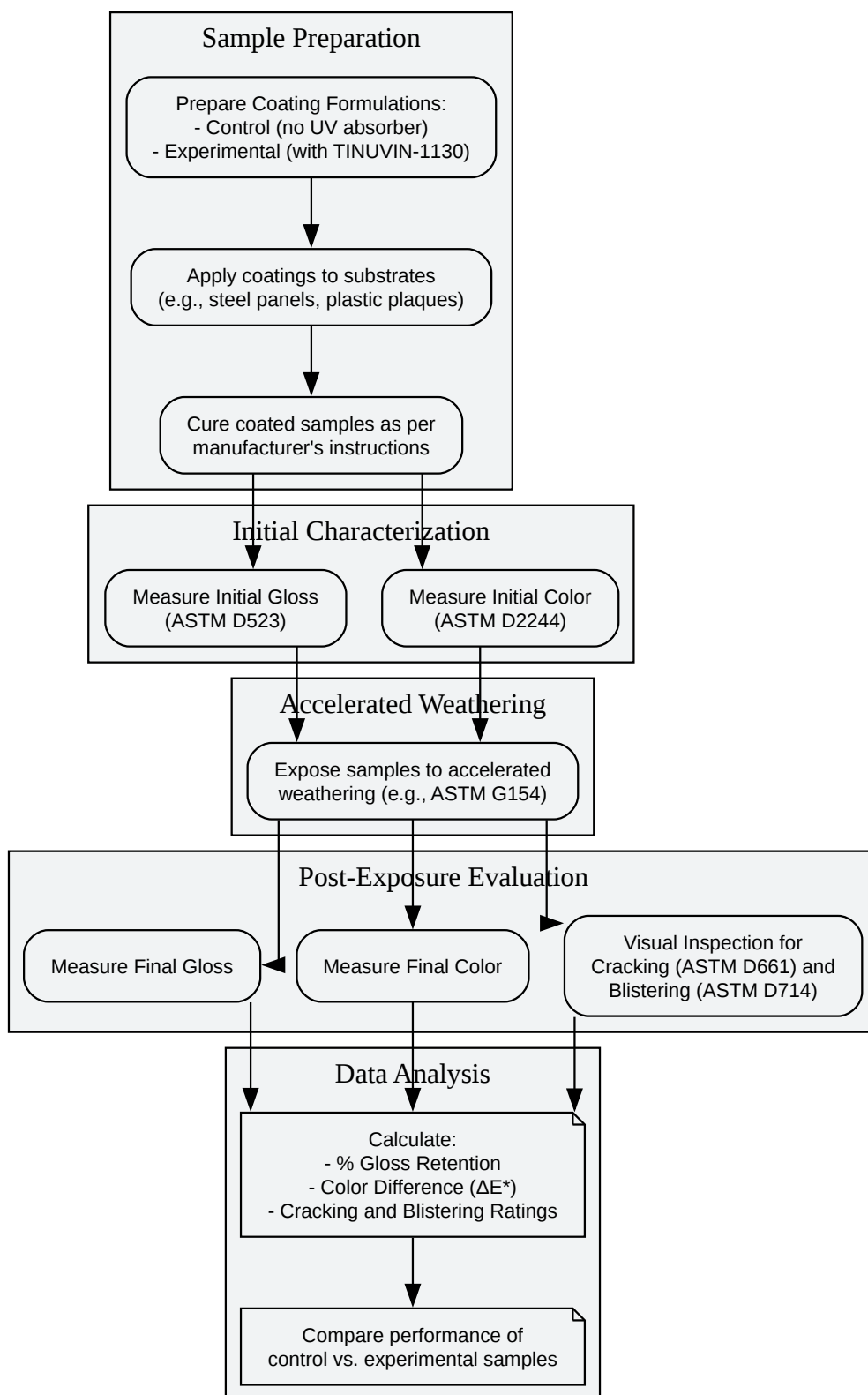
## 2. Evaluation of Physical and Optical Properties

Following accelerated weathering, the samples are evaluated for changes in their physical and optical properties against unexposed control samples.

- Gloss Retention:
  - Standard: ASTM D523.[\[6\]](#)[\[7\]](#)[\[8\]](#)
  - Procedure: The specular gloss of the samples is measured at one or more angles (typically 20°, 60°, or 85°) using a gloss meter before and after weathering. Gloss retention is calculated as a percentage of the initial gloss.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Color Change:
  - Standard: ASTM D2244.[\[4\]](#)[\[9\]](#)[\[10\]](#)

- Procedure: The color coordinates (e.g., CIE Lab) *of the samples are measured using a spectrophotometer or colorimeter before and after exposure. The total color difference ( $\Delta E$ ) is then calculated to quantify the change in color.*[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Cracking and Blistering:
  - Standards: ASTM D661 (Cracking), ASTM D714 (Blistering).[\[11\]](#)[\[12\]](#)[\[13\]](#)
  - Procedure: The surfaces of the exposed samples are visually inspected under magnification and compared to photographic standards to rate the degree of cracking and blistering.[\[11\]](#)[\[12\]](#)[\[13\]](#)

The following diagram illustrates a general workflow for evaluating the performance of a coating containing **TINUVIN-1130**.



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Experimental workflow for performance evaluation of **TINUVIN-1130** in coatings.

## Applications

**TINUVIN-1130** is a versatile UV absorber suitable for a wide range of applications, particularly in coatings and plastics where high durability and weather resistance are required.[5][14] Its liquid form and good solubility in many organic solvents make it easy to incorporate into various formulations.[1] It is also readily emulsifiable for use in water-borne systems.[4]

Key application areas include:

- **Automotive Coatings:** Used in both clear coats and pigmented base coats to protect against color change, gloss reduction, and delamination.[5][14]
- **Industrial Coatings:** Provides long-term protection for coatings on metal, wood, and plastics in demanding industrial environments.[5][14]
- **Wood Coatings:** Protects the natural wood substrate from discoloration and degradation caused by UV light.[5][14]
- **Plastics:** Can be incorporated into various plastics to improve their light stability, especially in applications requiring transparency.[5]
- **Adhesives and Sealants:** Enhances the durability and performance of adhesives and sealants exposed to sunlight.[5]

For optimal performance, **TINUVIN-1130** is often used in combination with a Hindered Amine Light Stabilizer (HALS), such as TINUVIN-292 or TINUVIN-123.[1][2] This synergistic combination provides comprehensive protection against both UV degradation and photo-oxidation.[1][2] Recommended concentrations typically range from 1.0 - 3.0% **TINUVIN-1130** and 0.5 - 2.0% HALS, based on the weight of the binder solids.[1][2]

## Safety and Handling

**TINUVIN-1130** should be handled in accordance with good industrial hygiene and safety practices.[6] It may cause an allergic skin reaction.[3][6] It is also toxic to aquatic life with long-lasting effects.[3][6] For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the manufacturer.[6] Personal protective equipment, including gloves and

safety glasses, should be worn when handling this product.[3][6] Adequate ventilation should be ensured in the workplace.[3]

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